

4-Aminopyrazole-d2: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Aminopyrazole-d2

Cat. No.: B15558221

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For the attention of researchers, scientists, and professionals in drug development, this document provides a comprehensive overview of the chemical properties, structure, and potential applications of **4-Aminopyrazole-d2**. Given the limited direct experimental data for this deuterated isotopologue, this guide synthesizes information from its non-deuterated counterpart, 4-aminopyrazole, and established principles of isotopic labeling.

Chemical Structure and Properties

4-Aminopyrazole-d2 is a deuterated analog of 4-aminopyrazole, a heterocyclic amine containing a pyrazole ring. The "-d2" designation indicates that two hydrogen atoms have been replaced by deuterium atoms. Based on the known reactivity of the pyrazole ring, these deuterium atoms are anticipated to be located on the amine group (-ND₂).

The core structure of 4-aminopyrazole consists of a five-membered aromatic ring with two adjacent nitrogen atoms and an amino group at the 4-position.

Table 1: General and Physicochemical Properties of 4-Aminopyrazole (Non-deuterated) and Inferred Properties for **4-Aminopyrazole-d2**

Property	4-Aminopyrazole	4-Aminopyrazole-d2 (Inferred)	Data Source
Molecular Formula	C ₃ H ₅ N ₃	C ₃ H ₃ D ₂ N ₃	[1][2]
Molecular Weight	83.09 g/mol	85.10 g/mol	[1][2]
Appearance	Pink to purple solid	Expected to be similar	[2]
Melting Point	77-82 °C	Expected to be similar	[1]
Boiling Point	Not available	Not available	
Solubility	Soluble in water	Expected to be similar	[3]
Topological Polar Surface Area (TPSA)	54.7 Å ²	54.7 Å ²	[4]
logP	-0.0081	Expected to be similar	[4]

Note: Properties for **4-Aminopyrazole-d2** are inferred and may vary slightly from experimental values.

Synthesis and Isotopic Labeling

Direct experimental protocols for the synthesis of **4-Aminopyrazole-d2** are not readily available in the published literature. However, a plausible synthetic route involves the deuteration of the parent compound, 4-aminopyrazole. A general approach for the deuteration of amines involves exchange with a deuterium source, such as deuterium oxide (D₂O), often under acidic or basic catalysis.

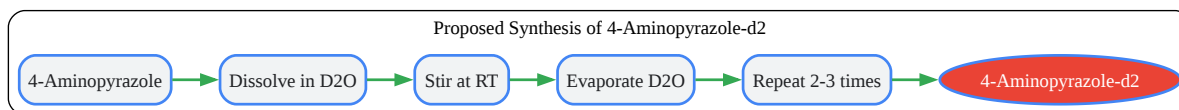
A specific method for the selective deuteration of the C-4 position of pyrazole derivatives by dissolving the substrate in D₂O with acid catalysis has been reported, which could potentially be adapted.[5] For deuteration of the amino group, direct exchange with D₂O is the most probable method.

Proposed Experimental Protocol for N-Deuteration

A general procedure for the N-deuteration of an amine is as follows:

- **Dissolution:** Dissolve 4-aminopyrazole in an excess of deuterium oxide (D_2O).
- **Stirring:** Stir the solution at room temperature for a prolonged period (e.g., 24-48 hours) to allow for H/D exchange.
- **Evaporation:** Remove the D_2O under reduced pressure.
- **Repetition:** To achieve high levels of deuteration, repeat the dissolution and evaporation steps multiple times with fresh D_2O .
- **Drying:** Dry the resulting **4-Aminopyrazole-d₂** under high vacuum to remove any residual D_2O .

The efficiency of the deuteration can be monitored by techniques such as NMR spectroscopy, observing the disappearance of the N-H proton signal and changes in the multiplicity of adjacent signals.



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A proposed workflow for the synthesis of **4-Aminopyrazole-d₂**.

Structural Elucidation and Spectral Data

The structural confirmation of **4-Aminopyrazole-d₂** would rely on standard analytical techniques, primarily NMR spectroscopy and mass spectrometry.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **¹H NMR:** In the ¹H NMR spectrum of **4-Aminopyrazole-d₂**, the signal corresponding to the amino protons (N-H) would be absent or significantly reduced in intensity compared to the non-deuterated compound. The signals for the pyrazole ring protons would remain.

- ^2H NMR: A deuterium NMR spectrum would show a signal corresponding to the deuterium atoms on the nitrogen.
- ^{13}C NMR: The ^{13}C NMR spectrum is expected to be very similar to that of 4-aminopyrazole. [6] Deuteration at the nitrogen is unlikely to cause significant shifts in the carbon signals of the pyrazole ring. The carbon attached to the deuterated amino group might exhibit a small upfield shift and a change in multiplicity due to C-D coupling.

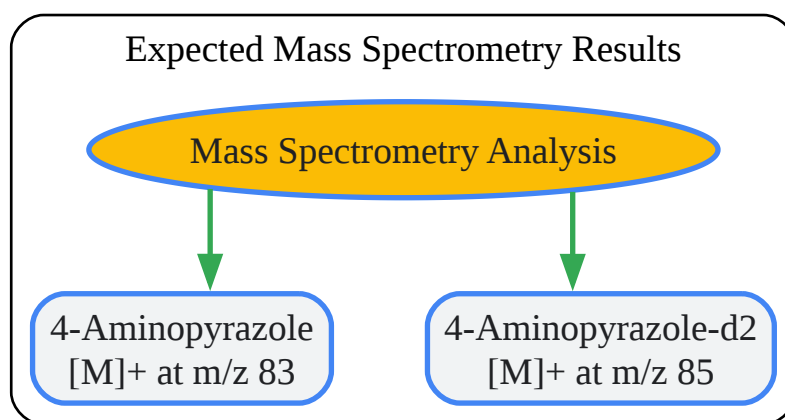
Table 2: Predicted NMR Spectral Data for **4-Aminopyrazole-d2**

Nucleus	Predicted Chemical Shift (ppm)	Notes
^1H	Ring protons	Similar to 4-aminopyrazole
-ND ₂	Signal absent or greatly diminished	
^2H	-ND ₂	A single resonance is expected
^{13}C	Ring carbons	Similar to 4-aminopyrazole, with potential minor shifts

Mass Spectrometry (MS)

Mass spectrometry is a key technique for confirming the incorporation of deuterium.

- Molecular Ion Peak: The molecular ion peak ($[\text{M}]^+$) for **4-Aminopyrazole-d2** will be observed at m/z 85, which is two mass units higher than that of the non-deuterated compound (m/z 83).
- Isotopic Distribution: The isotopic pattern of the molecular ion peak will confirm the presence of two deuterium atoms.



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Comparison of expected molecular ion peaks in mass spectrometry.

Biological Activity and Potential Applications

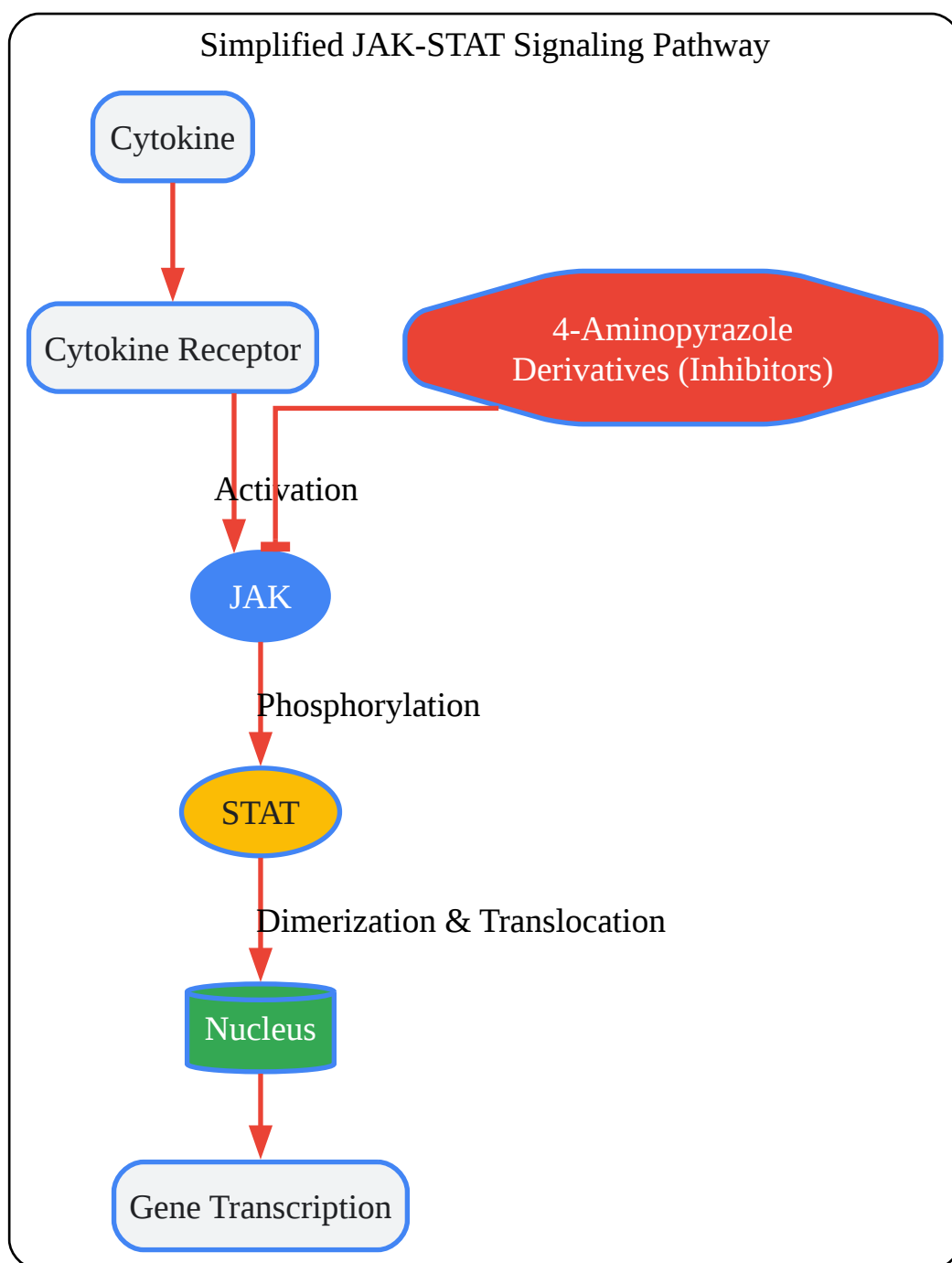
While there is no specific biological data for **4-Aminopyrazole-d2**, the non-deuterated 4-aminopyrazole scaffold is a "privileged structure" in medicinal chemistry, appearing in numerous biologically active compounds.

Janus Kinase (JAK) Inhibition

Derivatives of 4-aminopyrazole have been designed and synthesized as potent inhibitors of Janus kinases (JAKs).[7] JAKs are a family of intracellular, non-receptor tyrosine kinases that are critical for cytokine signaling. Dysregulation of the JAK-STAT signaling pathway is implicated in various inflammatory and autoimmune diseases, as well as cancers.

The introduction of deuterium can have a significant impact on the metabolic stability of a drug candidate. This is known as the "deuterium kinetic isotope effect." By replacing hydrogen with deuterium at a site of metabolic oxidation, the rate of metabolism can be slowed, potentially leading to an improved pharmacokinetic profile, such as a longer half-life.

Given the therapeutic interest in JAK inhibitors, **4-Aminopyrazole-d2** could serve as a valuable tool in drug discovery and development. It could be used as a building block for the synthesis of deuterated JAK inhibitors to investigate the effects of isotopic substitution on their metabolic stability and efficacy.



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Inhibition of the JAK-STAT pathway by 4-aminopyrazole derivatives.

Safety and Handling

The safety profile of **4-Aminopyrazole-d2** is expected to be similar to that of 4-aminopyrazole. The non-deuterated compound is classified as harmful if swallowed and causes skin and eye irritation.[1] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

Conclusion

4-Aminopyrazole-d2 is a valuable isotopically labeled compound with potential applications in medicinal chemistry and drug development, particularly in the synthesis of deuterated kinase inhibitors. While direct experimental data is scarce, its chemical properties and structure can be reasonably inferred from its non-deuterated analog. The synthetic and analytical protocols outlined in this guide provide a framework for researchers to prepare and characterize this compound for their specific research needs. The use of deuterated building blocks like **4-Aminopyrazole-d2** is a promising strategy for modulating the pharmacokinetic properties of drug candidates.

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